Technical Monograph: Spectroscopic Characterization and Quality Control of Nps-L-Ala-DCHA

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Compound of Interest	
Compound Name:	*N-2-Nitrophenylsulfenyl-L-alanine Dicyclohexylammonium Salt*
CAS No.:	*7675-46-9*
Cat. No.:	*B1466536*

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Molecular Weight: 423.57 g/mol [1]

Executive Summary & Structural Logic

This technical guide provides a comprehensive analytical framework for Nps-L-Ala-DCHA, a critical intermediate in solid-phase peptide synthesis (SPPS). The 2-nitrophenylsulfenyl (Nps) group is a valuable amine protectant due to its removal under mild acidic conditions (dilute HCl in non-polar solvents) or via nucleophilic attack, avoiding the harsh cleavage conditions of Boc chemistry or the base sensitivity of Fmoc.

The Dicyclohexylamine (DCHA) salt form is preferred over the free acid because the Nps-amino acid free acids are often oils or unstable amorphous solids. The DCHA salt confers crystallinity, enhancing stability and simplifying purification via recrystallization.

Structural Connectivity & Fragmentation Logic

The molecule consists of three distinct moieties that must be validated spectroscopically:

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- The Protecting Group: 2-Nitrophenylsulfenyl (Nps) – Confirmed by Aromatic NMR and Nitro IR bands.
- The Amino Acid: L-Alanine – Confirmed by the Chiral Center (Optical Rotation) and Aliphatic NMR.
- The Counter-Ion: Dicyclohexylamine (DCHA) – Confirmed by broad Aliphatic NMR and Carboxylate IR shifts.

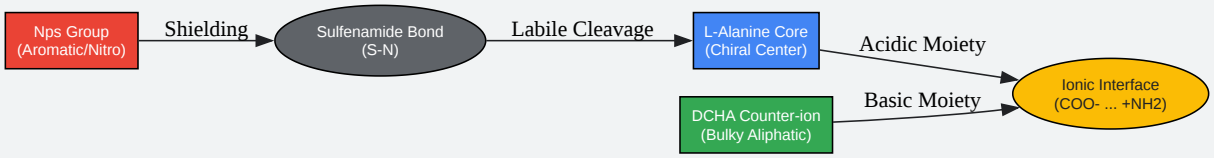

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Figure 1: Structural connectivity and spectroscopic domains of Nps-L-Ala-DCHA.

Physical Properties & Purity Parameters

Before advanced spectroscopy, basic physical constants provide the first line of defense against degradation (e.g., Nps cleavage or DCHA loss).

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Parameter	Specification	Diagnostic Value
Appearance	Yellow crystalline powder	Yellow color is intrinsic to the Nps chromophore.[2] White powder indicates loss of Nps. Dark orange/red indicates decomposition.
Melting Point	176°C (dec.)	Sharp melting point confirms salt formation. Lower MP (<150°C) suggests free acid or hydrolysis.
Optical Rotation	= -53.0° to -68.0°	Measured in Methanol (c=1 or 2). Critical for confirming L-isomer retention (no racemization during salt formation).
Solubility	Soluble in MeOH, DMSO, DMF	Insoluble in water and non-polar ether (used for precipitation).

> *Critical Note: The melting point of the DCHA salt is significantly higher than the free acid. If your sample melts below 160°C, perform a micro-extraction with EtOAc/KHSO4 to isolate the free acid and re-check.*

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the primary tool for structural validation. The spectrum is dominated by the DCHA aliphatic protons, which can obscure the Alanine methyl group. Integration is vital.

Solvent: DMSO-

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(Preferred for salts).

H-NMR Data (400 MHz, DMSO-)

Chemical Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Logic
8.80 - 8.20	Broad Singlet	2H		Ammonium protons of DCHA (exchangeable).
8.25	Doublet (Hz)	1H	Ar-H (3)	Nps Aromatic: Ortho to Nitro group (deshielded).
7.90 - 7.60	Multiplet	1H	Ar-H (5)	Nps Aromatic ring.
7.50 - 7.30	Multiplet	2H	Ar-H (4,6)	Nps Aromatic ring.[3][4][5]
4.10 - 3.90	Multiplet	1H	-CH	Alanine Alpha-proton.
3.60 - 3.20	Broad	1H	N-H	Sulfenamide proton (often broad/exchanged).
3.00 - 2.80	Multiplet	2H	N-CH	DCHA Methine protons (adjacent to N).
2.00 - 1.00	Massive Multiplet	20H	Cyclohexyl	DCHA Methylene envelope.
1.28	Doublet (Hz)	3H	-CH	Alanine Methyl group (may overlap with DCHA).

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C-NMR Data (100 MHz, DMSO-)

- Carbonyl: ~174.0 ppm (Carboxylate salt, distinct from ~171 ppm of ester/acid).
- Aromatic (Nps): 145.0, 136.0, 133.5, 126.0, 125.5, 124.0 ppm.
- Alpha-Carbon: ~55.0 ppm.
- DCHA Carbons: 52.0 (CH-N), 29.0, 25.0, 24.0 ppm (Cyclohexyl ring carbons).
- Alanine Methyl: ~19.5 ppm.

Infrared (FT-IR) Spectroscopy

IR is used primarily to confirm the salt state (carboxylate vs. carboxylic acid) and the integrity of the nitro group.

Method: KBr Pellet or ATR (Diamond).

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Wavenumber ( )	Assignment	Diagnostic Criteria
3200 - 2800	N-H / C-H	Broad ammonium band superimposed with aliphatic C-H stretches.
1620 - 1550	(asym)	Key Salt Indicator. Strong band. Absence of C=O stretch >1700 indicates complete salt formation.
1520 - 1500	(asym)	Strong, characteristic of Nps group.
1400 - 1380	(sym)	Symmetric carboxylate stretch.
1340 - 1330	(sym)	Secondary confirmation of Nitro group.
740	Ar-H (oop)	Ortho-disubstituted benzene ring signature.

Mass Spectrometry (MS)

Since this is a salt, Electrospray Ionization (ESI) will typically observe the dissociated ions.

Positive Mode (ESI+)

- Observed:

  182.2

- Observed:

  265.1

  (if sodium is present in system)

- Note: The parent salt

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(424) is rarely seen intact; it dissociates immediately.

Negative Mode (ESI-)

- Observed:

  241.0

- Fragment:

  152

  (Cleavage of S-N bond).

Experimental Workflow: Quality Control Protocol

To ensure scientific integrity, the following workflow should be adopted for incoming raw material or synthesized batches.

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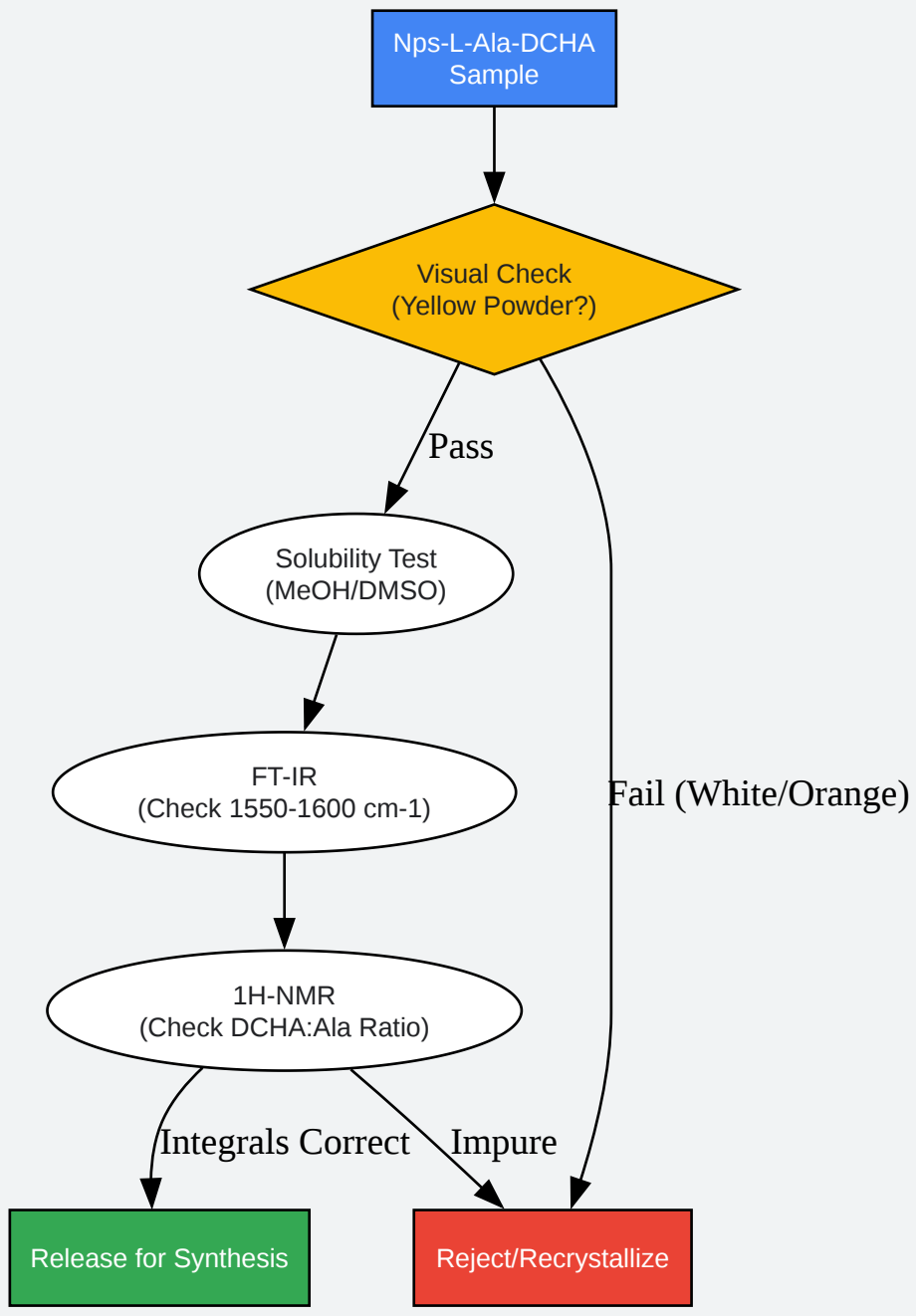

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Figure 2: Step-by-step Quality Control decision tree.

Protocol: NMR Sample Preparation

- Weigh 10-15 mg of Nps-L-Ala-DCHA into a clean vial.
- Add 0.6 mL of DMSO-

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. (Avoid

as solubility can be marginal and salt dissociation may cause peak broadening).

- Sonicate for 30 seconds to ensure complete dissolution.
- Acquire spectrum with at least 16 scans to resolve the aromatic region clearly against the DCHA background.

References

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